

Ph-4PACz in Methylammonium-Free Perovskite Solar Cells: A Comparative Performance Guide

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In the rapidly advancing field of perovskite photovoltaics, the quest for stable and efficient charge transport layers is paramount, especially in methylammonium-free device architectures prized for their thermal stability. This guide provides a detailed comparison of (4-(3,6-diphenyl-9H-carbazol-9-yl)butyl)phosphonic acid (**Ph-4PACz**), a self-assembled monolayer (SAM) hole transport layer (HTL), against other common alternatives. The following sections present quantitative performance data, detailed experimental protocols, and visualizations to aid researchers in selecting the optimal materials for their specific applications.

Performance Comparison of Hole Transport Layers

The performance of **Ph-4PACz** is critically evaluated against its close analogue, Me-4PACz, and the widely used polymer-based HTL, PEDOT:PSS. The data, summarized from various studies on methylammonium-free perovskite solar cells, highlights the key photovoltaic parameters.



Hole Transport Layer (HTL)	Perovskit e Composit ion	Power Conversi on Efficiency (PCE) [%]	Open- Circuit Voltage (VOC) [V]	Short- Circuit Current Density (JSC) [mA/cm²]	Fill Factor (FF) [%]	Referenc e
Ph-4PACz	(Cs,FA)Pb(I,Br)3	25.48	Not specified	Not specified	Not specified	[1]
NaPh- 4PACz (modified Ph-4PACz)	(Cs,FA)Pb(I,Br)3	25.48	Not specified	Not specified	Not specified	[1]
Me-4PACz	Cs0.05(FA 0.92MA0.0 8)0.95Pb(I 0.92Br0.08)3	>20	1.16	Not specified	Not specified	[2]
Me-4PACz with PFN- Br	Triple Cation (MA- containing)	>20	1.16	22.54	79.12	[2]
PEDOT:PS S	FA0.915Cs 0.085Sn0. 5Pb0.5I3	12.0	Not specified	Not specified	Not specified	[3]
РТАА	FA0.915Cs 0.085Sn0. 5Pb0.5I3	2.7 (strong S-shape)	Not specified	Not specified	Not specified	[3]
2PACz	Mixed Sn/Pb	Showed higher stability than PEDOT:PS S	Not specified	Not specified	Not specified	[4]



Note: Direct head-to-head comparisons of all these materials under identical methylammonium-free conditions are limited in the literature. The data presented is a compilation from various sources to provide a comparative overview.

Recent studies have also explored modifications of **Ph-4PACz**, such as Na**Ph-4PACz**, which has demonstrated a high power conversion efficiency of 25.48%.[1] The improved performance is attributed to a larger adsorption energy with the ITO substrate, leading to a more uniform and dense film that effectively prevents direct contact between the perovskite and the electrode.[1] Furthermore, Na**Ph-4PACz** exhibits a stronger interaction with the perovskite, which helps in reducing defects at the buried interface and suppressing non-radiative recombination.[1]

In comparison to PEDOT:PSS, SAMs like 2PACz have been shown to offer better stability in lead-tin perovskite solar cells, although they may introduce challenges such as hysteresis and S-shaped current-voltage curves after light soaking.[4]

Experimental Protocols

The following are detailed methodologies for the fabrication and characterization of inverted p-in methylammonium-free perovskite solar cells using **Ph-4PACz** and alternative HTLs.

Device Fabrication Protocol

A representative fabrication process for an inverted p-i-n perovskite solar cell is as follows:

- Substrate Preparation:
 - Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in a detergent solution, deionized water, acetone, and isopropanol for 15 minutes each.
 - The cleaned substrates are then treated with UV-ozone for 15 minutes to enhance the wettability of the surface.
- Hole Transport Layer (HTL) Deposition:
 - For Ph-4PACz and other SAMs: A solution of the SAM material (e.g., 0.5 mg/mL in a suitable solvent like isopropanol) is spin-coated onto the ITO substrate at 3000 rpm for 30 seconds, followed by annealing at 100°C for 10 minutes.



- For PEDOT:PSS: A filtered PEDOT:PSS solution is spin-coated onto the ITO substrate at 4000 rpm for 40 seconds, followed by annealing at 150°C for 15 minutes in a nitrogenfilled glovebox.
- Perovskite Layer Deposition:
 - A methylammonium-free perovskite precursor solution (e.g., a mixture of formamidinium iodide, lead iodide, cesium iodide, and lead bromide in a DMF:DMSO solvent mixture) is spin-coated onto the HTL-coated substrate in a two-step program (e.g., 1000 rpm for 10 seconds and then 4000 rpm for 30 seconds).
 - During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce uniform crystallization.
 - The film is then annealed at a specific temperature (e.g., 100-150°C) for a designated time (e.g., 30-60 minutes) in a nitrogen atmosphere.
- Electron Transport Layer (ETL) Deposition:
 - A solution of an electron-transporting material like PCBM (phenyl-C61-butyric acid methyl ester) or C60 is spin-coated onto the perovskite layer.
 - This is often followed by the deposition of a thin layer of an interface material like BCP (bathocuproine) to improve charge extraction.
- Electrode Deposition:
 - Finally, a metal electrode (e.g., silver or gold) is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

Characterization Methods

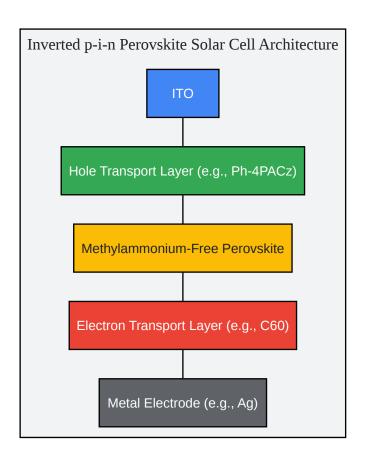
- Photovoltaic Performance: Current density-voltage (J-V) characteristics are measured under simulated AM 1.5G solar illumination (100 mW/cm²) using a solar simulator. Key parameters such as PCE, VOC, JSC, and FF are extracted.
- External Quantum Efficiency (EQE): EQE spectra are measured to determine the wavelength-dependent photon-to-electron conversion efficiency.



- Morphology and Crystallinity: Scanning electron microscopy (SEM) and X-ray diffraction
 (XRD) are used to characterize the morphology and crystal structure of the perovskite films.
- Interface Properties: Techniques like atomic force microscopy (AFM) and Kelvin probe force microscopy (KPFM) are employed to investigate the surface topography and work function of the HTL and perovskite layers.
- Stability Testing: Devices are subjected to long-term stability tests under continuous illumination and/or elevated temperatures and humidity to evaluate their operational lifetime.

Visualizing the Device Architecture and Energy Levels

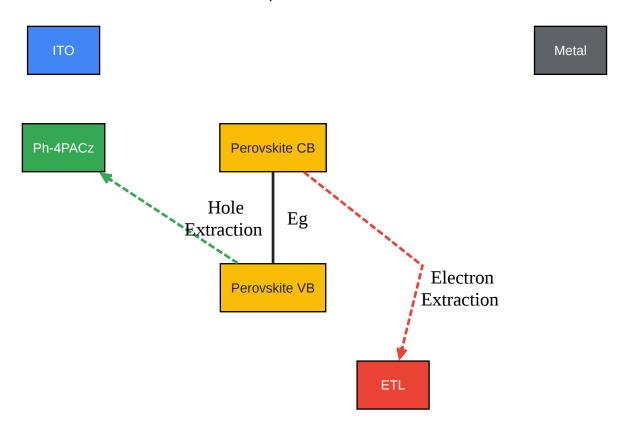
The following diagrams, generated using the DOT language, illustrate the typical device structure and the energy level alignment in a perovskite solar cell with a SAM-based HTL.



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Inverted p-i-n device structure.



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Energy level alignment in the device.

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